

physical and chemical properties of 3,5-Dimethylpyridin-4-amine

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Compound of Interest

Compound Name: 3,5-Dimethylpyridin-4-amine

Cat. No.: B078465

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An In-depth Technical Guide to 3,5-Dimethylpyridin-4-amine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the known physical and chemical properties of **3,5-Dimethylpyridin-4-amine** (CAS No: 43078-60-0). This document collates available data on its molecular structure, physical characteristics, and chemical reactivity. It is intended to serve as a foundational resource for researchers and professionals in drug development and other scientific fields who are interested in this compound. Please note that while key physical properties have been compiled, detailed experimental protocols and comprehensive spectral data are not widely available in the public domain.

Introduction

3,5-Dimethylpyridin-4-amine, also known as 4-Amino-3,5-dimethylpyridine, is a substituted pyridine derivative. Its structure, featuring a primary amino group at the 4-position and two methyl groups at the 3 and 5-positions of the pyridine ring, makes it a compound of interest for various chemical syntheses. Pyridine and its derivatives are fundamental scaffolds in medicinal chemistry and materials science. The specific substitution pattern of **3,5-Dimethylpyridin-4-amine** influences its basicity, nucleophilicity, and overall reactivity, making it a potentially

valuable intermediate in the synthesis of novel pharmaceuticals and agrochemicals.^[1] This guide aims to consolidate the currently available technical information on this compound.

Chemical and Physical Properties

The following tables summarize the known and calculated physical and chemical properties of **3,5-Dimethylpyridin-4-amine**.

Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₀ N ₂	[2]
Molecular Weight	122.17 g/mol	[2]
CAS Number	43078-60-0	[2]
Appearance	Brown solid	
Melting Point	104-106 °C	
Boiling Point	277.8 °C at 760 mmHg	
Density	1.04 g/cm ³	
Solubility	Sparingly soluble in water (17 g/L at 25 °C, calculated)	

Note: There is conflicting information regarding the physical state of this compound in some supplier databases. However, the reported melting point suggests it is a solid at room temperature.

Table 2: Computed Chemical Properties

Property	Value	Source(s)
Topological Polar Surface Area (TPSA)	38.91 Å ²	[2]
logP (octanol-water partition coeff.)	1.28	[2]
Hydrogen Bond Donors	1	[2]
Hydrogen Bond Acceptors	2	[2]
Rotatable Bonds	0	[2]

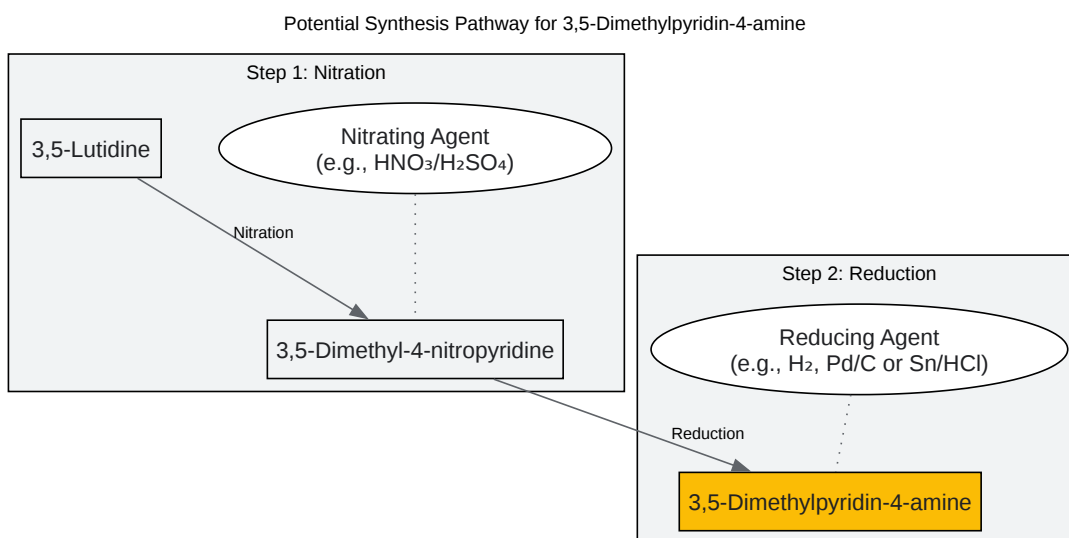
Spectral Data

Comprehensive, experimentally determined spectral data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for **3,5-Dimethylpyridin-4-amine** are not readily available in peer-reviewed literature or spectral databases. Researchers working with this compound would need to perform their own spectral analysis for characterization.

Experimental Protocols

Detailed and validated experimental protocols for the synthesis, purification, and analysis of **3,5-Dimethylpyridin-4-amine** are not extensively documented in publicly accessible scientific literature. However, a potential synthetic route can be inferred from general organic chemistry principles and knowledge of pyridine chemistry.

A plausible approach for the synthesis of **3,5-Dimethylpyridin-4-amine** would involve the nitration of 3,5-lutidine (3,5-dimethylpyridine) to form 3,5-dimethyl-4-nitropyridine, followed by the reduction of the nitro group to the corresponding amine. This proposed pathway is illustrated in the diagram below.



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Caption: A potential two-step synthesis of **3,5-Dimethylpyridin-4-amine**.

Biological Activity and Potential Applications

While specific signaling pathways involving **3,5-Dimethylpyridin-4-amine** have not been elucidated, its structural characteristics suggest several potential areas of application. It is cited as a versatile intermediate in the synthesis of pharmaceuticals and agrochemicals.[1] The presence of the amino group allows for a variety of subsequent chemical modifications, making it a useful building block for creating libraries of compounds for screening in drug discovery programs. Its potential use in the development of treatments for neurological disorders has also been suggested.[1]

Safety and Handling

Based on available safety data, **3,5-Dimethylpyridin-4-amine** is considered hazardous. It is harmful if swallowed, in contact with skin, or inhaled, and it can cause skin and eye irritation. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood.

Conclusion

3,5-Dimethylpyridin-4-amine is a chemical compound with potential applications in various fields, particularly as an intermediate in the synthesis of bioactive molecules. This guide has summarized the currently available data on its physical and chemical properties. However, a notable lack of detailed experimental protocols and spectral data in the public domain highlights the need for further research to fully characterize this compound. The information provided herein serves as a starting point for researchers and drug development professionals interested in exploring the potential of **3,5-Dimethylpyridin-4-amine**.

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